

9,10-Dibromoanthracene CAS 523-27-3 physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9,10-Dibromoanthracene

Cat. No.: B139309

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An In-depth Technical Guide on the Physical Properties of **9,10-Dibromoanthracene** (CAS 523-27-3)

This technical guide provides a comprehensive overview of the core physical properties of **9,10-Dibromoanthracene**, a key organic intermediate used in the synthesis of advanced materials for organic electronics, such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs).^{[1][2]} This document is intended for researchers, scientists, and professionals in the field of drug development and materials science.

Physical and Chemical Properties

9,10-Dibromoanthracene is a polycyclic aromatic hydrocarbon characterized by an anthracene core with two bromine atoms substituted at the 9 and 10 positions.^{[3][4]} It typically appears as a yellow to yellow-green fluffy or crystalline powder.^{[2][3][5]}

Table 1: Physical and Chemical Properties of **9,10-Dibromoanthracene**

Property	Value	Source(s)
CAS Number	523-27-3	[6][7]
Molecular Formula	C ₁₄ H ₈ Br ₂	[3][6][7]
Molecular Weight	336.02 g/mol	[3][6][7][8]
Appearance	Yellow to yellow-green fluffy powder/crystals	[1][3][5]
Melting Point	220 - 226 °C (may sublime)	[1][5][6][7][9][10]
Boiling Point	342.21 °C (rough estimate)	[3]
Density	1.983 g/cm ³	[7]
Solubility		
In water	Insoluble	[5][6]
In organic solvents	Soluble in hot benzene and hot toluene; slightly soluble in alcohol, ether, and cold benzene.[2][5][6] Also reported to be soluble in chloroform.[3]	
XLogP3-AA	5.8	[8]

Experimental Protocols

Detailed methodologies for determining the key physical properties of **9,10-Dibromoanthracene** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is a key indicator of its purity.[11] A pure compound will have a sharp melting point range of 0.5-1.0°C, while impurities will typically depress the melting point and broaden the range.[11][12]

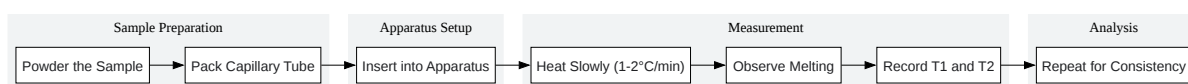
Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[11][12]
- Capillary tubes (sealed at one end)[11][13]
- Thermometer[12]
- **9,10-Dibromoanthracene** sample, finely powdered[12][14]
- Heating bath medium (e.g., silicone oil for Thiele tube)[12]
- Spatula[15]
- Mortar and pestle (optional)[15]

Procedure:

- Sample Preparation: A small amount of the **9,10-Dibromoanthracene** is finely powdered. [12][14] The open end of a capillary tube is pressed into the powder until a small amount of the sample (1-2 mm in height) is packed into the sealed end.[13][14] The tube is then tapped gently to ensure the sample is tightly packed.[14]
- Apparatus Setup:
 - Mel-Temp Apparatus: The capillary tube is placed into one of the sample slots, and the thermometer is inserted into the designated well.[11]
 - Thiele Tube: The capillary tube is attached to the thermometer with a rubber band or thread, ensuring the sample is level with the thermometer bulb.[12][13] The assembly is then suspended in the Thiele tube containing a high-boiling point liquid like silicone oil.[12]
- Determination:
 - The apparatus is heated gently.[11] For a preliminary, rapid determination, the heating rate can be faster to establish an approximate melting point.[11]
 - For an accurate measurement, the heating rate should be slow, around 1-2°C per minute, especially near the expected melting point.[11][12]

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (t1).[14]
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range (t2).[14]
- The experiment should be repeated at least twice to ensure consistent results.[11] A fresh sample in a new capillary tube must be used for each determination.[13]



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Workflow for Melting Point Determination.

Solubility Determination

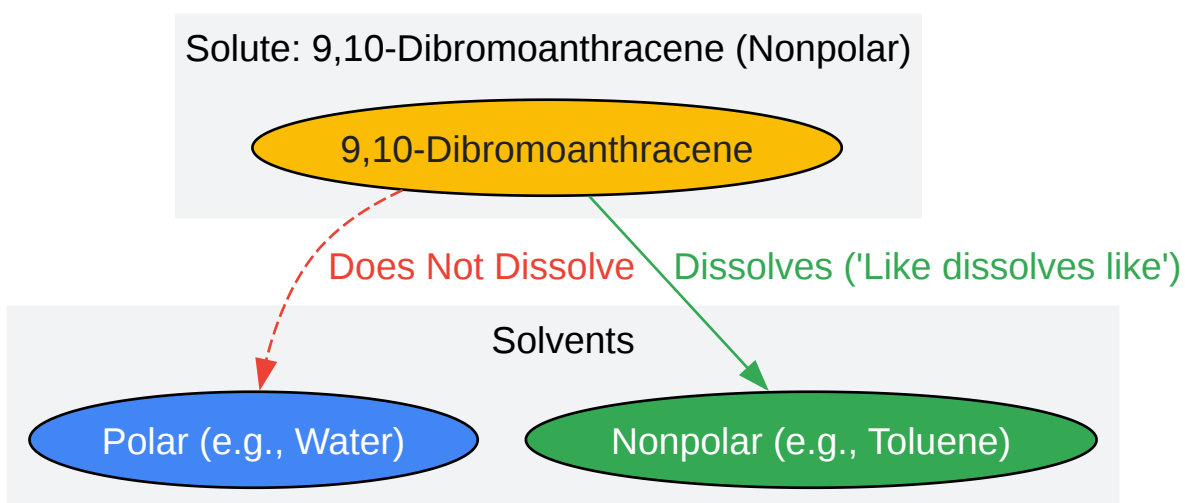
The solubility of a compound is determined by observing its behavior when mixed with a solvent. The principle of "like dissolves like" is a useful guideline, where polar compounds tend to dissolve in polar solvents and nonpolar compounds in nonpolar solvents.[16][17]

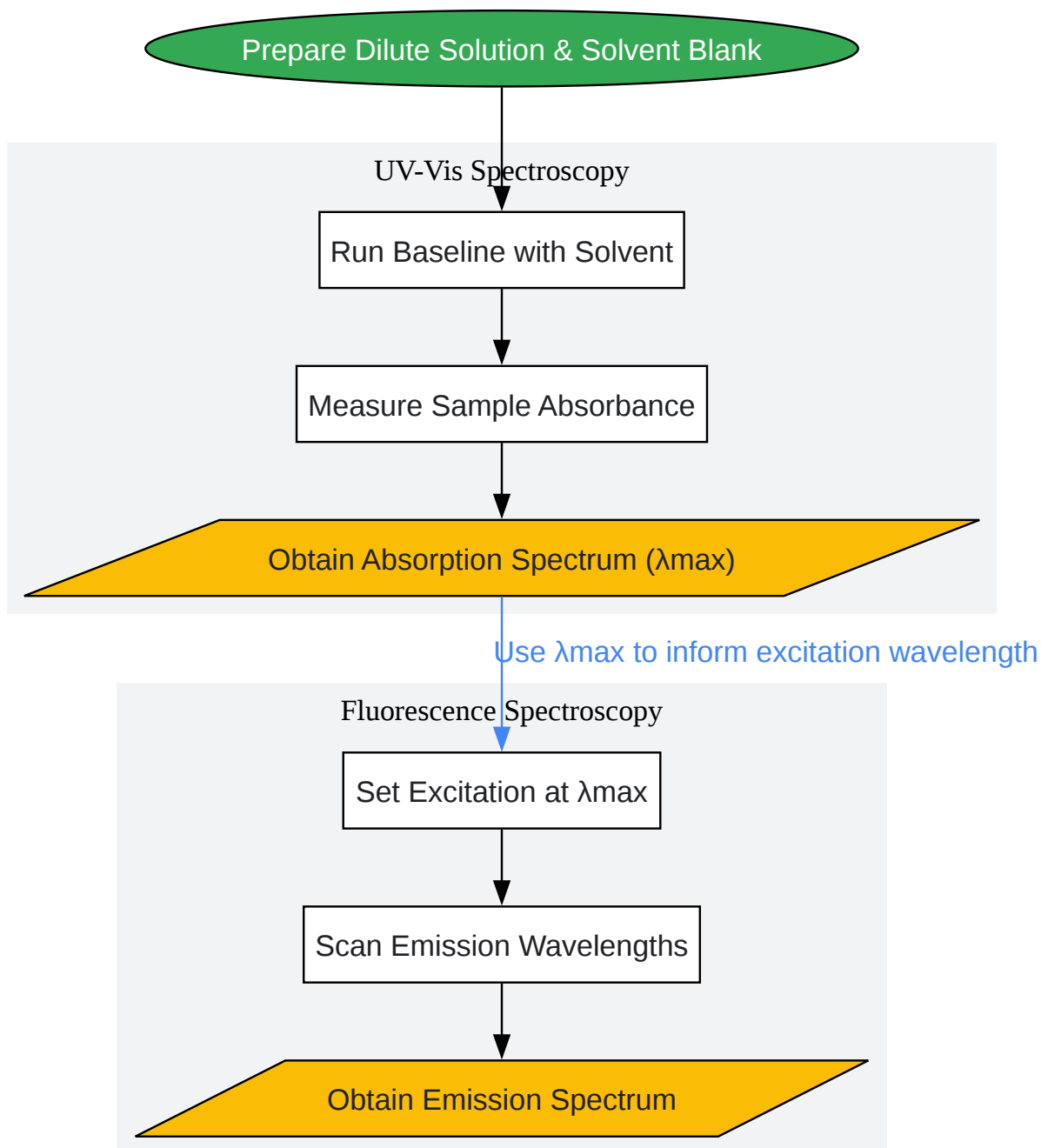
Apparatus and Materials:

- Test tubes[16]
- Spatula[16]
- Vortex mixer or stirring rod[16]
- **9,10-Dibromoanthracene** sample
- Solvents (e.g., water, ethanol, toluene, chloroform)

Qualitative Procedure:

- Place a small, measured amount (e.g., 25 mg) of **9,10-Dibromoanthracene** into a test tube.
[18]
- Add a small volume (e.g., 1 mL) of the chosen solvent to the test tube.[16][18]
- Vigorously shake or stir the mixture for a set period, typically 30-60 seconds.[16][19]
- Allow the mixture to stand and observe.[19]
- Record the observation as:
 - Soluble: The solid completely dissolves, forming a clear solution.[16]
 - Partially Soluble: A significant portion of the solid dissolves, but some remains undissolved.[19]
 - Insoluble: The solid does not appear to dissolve.[16]
- Repeat the procedure for each solvent to be tested.





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- To cite this document: BenchChem. [9,10-Dibromoanthracene CAS 523-27-3 physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139309#9-10-dibromoanthracene-cas-523-27-3-physical-properties]

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